

# An In-Depth Technical Guide to Dioctyl Terephthalate (DOTP)

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## Compound of Interest

Compound Name: *Dioctyl terephthalate*

Cat. No.: *B1585523*

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## Abstract

**Dioctyl terephthalate** (DOTP), a non-phthalate plasticizer, has emerged as a critical component in the polymer industry, offering a safer and effective alternative to traditional ortho-phthalate plasticizers.<sup>[1][2][3]</sup> This guide provides a comprehensive technical overview of DOTP, beginning with its fundamental molecular and physical properties. We will delve into the primary synthesis methodologies, elucidating the chemical principles that govern its industrial production. Furthermore, this document details the extensive applications of DOTP, from enhancing the flexibility of PVC products to its use in coatings and adhesives.<sup>[4]</sup> Methodologies for the analytical determination of DOTP are presented, alongside a discussion of its toxicological profile and safety considerations. This guide is intended for researchers, scientists, and drug development professionals who require a deep, practical understanding of this versatile compound.

## Core Molecular and Physicochemical Properties

**Dioctyl terephthalate** is the diester of terephthalic acid and 2-ethylhexanol.<sup>[2][5][6]</sup> Its chemical structure, which lacks the ortho-phthalate arrangement, is key to its favorable toxicological profile.<sup>[2]</sup>

Molecular Formula: C<sub>24</sub>H<sub>38</sub>O<sub>4</sub><sup>[5][6][7][8][9]</sup>

Molecular Weight: 390.56 g/mol <sup>[2][5][9][10][11]</sup>

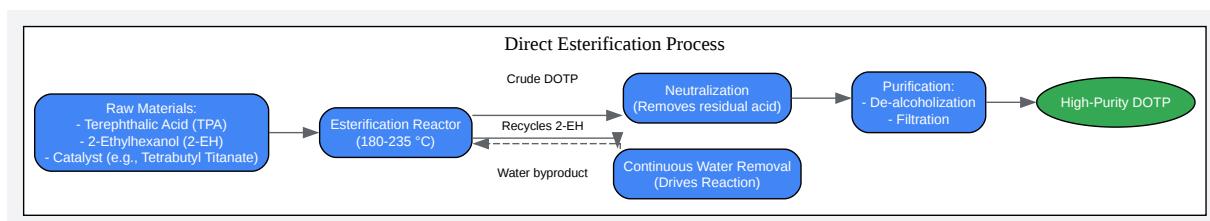
Synonyms: Bis(2-ethylhexyl) terephthalate (DEHT), 1,4-Benzenedicarboxylic acid bis(2-ethylhexyl) ester.[5][7]

The key physicochemical properties of DOTP are summarized in the table below, which are crucial for its application and processing. Its high boiling point and low volatility, for instance, contribute to the permanence of its plasticizing effect and the stability of the final product.[2][4][12]

| Property         | Value                             | Source(s)     |
|------------------|-----------------------------------|---------------|
| Appearance       | Clear, colorless, viscous liquid  | [2][5][7][8]  |
| Density          | ~0.986 g/mL at 25 °C              | [2][5][8][10] |
| Boiling Point    | ~400 °C                           | [2][5][6][10] |
| Melting Point    | ~ -48 °C                          | [5][8][10]    |
| Flash Point      | ~212-230 °C                       | [5][8][13]    |
| Water Solubility | Insoluble (0.0004 g/L at 22.5 °C) | [5][7][8][13] |
| Vapor Pressure   | 1 mmHg at 217 °C                  | [5][10][13]   |

## Structural Representation

The molecular structure of DOTP is fundamental to its function. The central benzene ring with ester groups in the 'para' position provides thermal stability, while the long, branched octyl chains insert themselves between polymer chains, increasing free volume and flexibility.[2]



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